

(R)-1-(4-Bromophenyl)ethanamine hydrochloride material safety data sheet (MSDS).

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Compound of Interest

Compound Name: (R)-1-(4-Bromophenyl)ethanamine hydrochloride

Cat. No.: B1270773

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An In-depth Technical Guide to the Material Safety Data Sheet for **(R)-1-(4-Bromophenyl)ethanamine hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **(R)-1-(4-Bromophenyl)ethanamine hydrochloride**, designed to meet the needs of professionals in research and drug development. It consolidates information from various safety data sheets and provides context regarding the experimental basis for hazard classifications.

Chemical Identification and Properties

(R)-1-(4-Bromophenyl)ethanamine hydrochloride is a chiral amine derivative used in pharmaceutical and chemical synthesis.

Property	Value
Molecular Formula	C ₈ H ₁₀ BrN · HCl
Molecular Weight	236.54 g/mol
CAS Number	64265-77-6
Appearance	Solid
Synonyms	(R)-(+)-1-(4-Bromophenyl)ethylamine hydrochloride

Hazard Identification and Classification

This substance is classified as hazardous. The primary hazards are related to irritation and acute toxicity.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning

Experimental Protocols for Hazard Determination

While specific experimental data for **(R)-1-(4-Bromophenyl)ethanamine hydrochloride** is not publicly available, the hazard classifications are typically based on internationally recognized testing guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines provide standardized procedures for assessing the safety of chemicals.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Acute Oral Toxicity

The "Harmful if swallowed" classification is generally determined through studies following OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), OECD 423 (Acute Oral Toxicity - Acute Toxic Class Method), or OECD 425 (Acute Oral Toxicity: Up-and-Down Procedure).

General Methodology:

- A single dose of the substance is administered orally to fasted animals (typically rats or mice).
- Animals are observed for a defined period (e.g., 14 days) for signs of toxicity and mortality.
- The dose at which a certain percentage of the animals die (LD50) is estimated, which informs the hazard classification.

Skin Irritation

The "Causes skin irritation" classification is typically based on studies following OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) or OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).

General In Vivo Methodology (OECD 404):

- A small amount of the substance is applied to a shaved patch of skin on a test animal (typically a rabbit).
- The application site is observed for signs of erythema (redness) and edema (swelling) at specific intervals.
- The severity of the skin reactions is scored to determine the irritation potential.

General In Vitro Methodology (OECD 439):

- The test substance is applied to a reconstructed human epidermis model.
- Cell viability is measured after a specific exposure time.

- A reduction in cell viability below a certain threshold indicates that the substance is an irritant.

Eye Irritation

The "Causes serious eye irritation" classification is generally determined by studies following OECD Test Guideline 405 (Acute Eye Irritation/Corrosion) or in vitro alternatives.

General In Vivo Methodology (OECD 405):

- A small amount of the substance is instilled into the eye of a test animal (typically a rabbit).
- The eye is observed for effects on the cornea, iris, and conjunctiva at specific intervals.
- The severity and reversibility of the eye lesions are scored to classify the irritation potential.

Respiratory Irritation

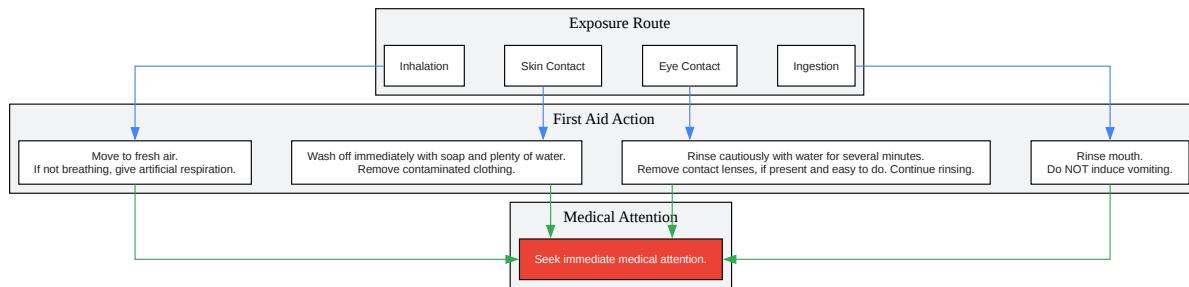
The "May cause respiratory irritation" classification is often based on a combination of animal studies and other data. OECD Test Guideline 403 (Acute Inhalation Toxicity) can provide relevant information.

General Methodology:

- Animals are exposed to the substance via inhalation for a defined period.
- Observations include clinical signs of respiratory distress, and post-mortem examination of the respiratory tract.
- The concentration that causes mortality in 50% of the animals (LC50) and signs of local irritation are assessed.

First Aid Measures

Immediate medical attention is required in case of exposure. The following diagram outlines the recommended first aid procedures.

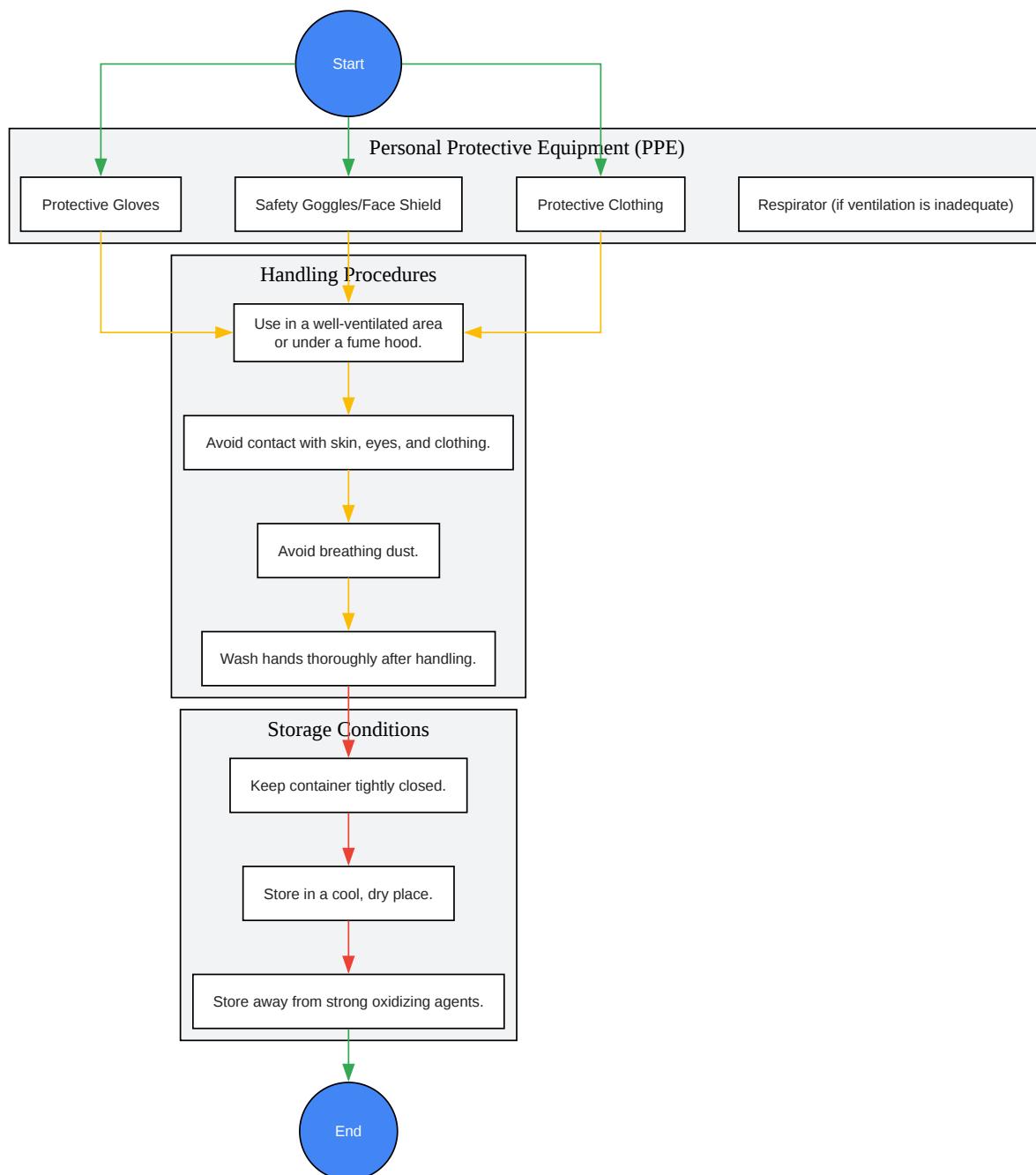


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First Aid Procedures for Exposure

Handling and Storage

Proper handling and storage are crucial to minimize exposure risks. The following workflow outlines the key safety precautions.

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Safe Handling and Storage Workflow

Accidental Release Measures

In the event of a spill, ensure adequate ventilation and wear appropriate personal protective equipment.^[5] Sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.

Fire-Fighting Measures

Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.^[5] Firefighters should wear self-contained breathing apparatus and full protective gear.

Toxicological Information

The toxicological properties of this compound have not been fully investigated. The primary known effects are irritation to the skin, eyes, and respiratory system, and it is harmful if swallowed.^[6] No information is available regarding chronic effects, mutagenicity, or carcinogenicity.

Disposal Considerations

Disposal of this substance and its container must be in accordance with applicable regional, national, and local laws and regulations. It should be handled as hazardous waste.

Disclaimer: This document is intended as a guide and is not a substitute for the official Material Safety Data Sheet (MSDS) provided by the supplier. Always refer to the original MSDS for complete and up-to-date information.

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